

Quinolin-8-ylmethanamine CAS number and supplier

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Compound of Interest

Compound Name: Quinolin-8-ylmethanamine

Cat. No.: B184975

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An In-Depth Technical Guide to **Quinolin-8-ylmethanamine**: Synthesis, Properties, and Applications in Drug Discovery

Abstract

Quinolin-8-ylmethanamine, identified by its CAS number 15402-71-8, is a pivotal heterocyclic building block in the landscape of medicinal chemistry and materials science.^{[1][2]} This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, offering an in-depth exploration of its core attributes. We will dissect its physicochemical properties, delineate a standard synthetic workflow, explore its significant applications as a key intermediate in the synthesis of therapeutic agents, and provide a detailed experimental protocol for its derivatization. Furthermore, this document covers critical safety and handling procedures and lists reputable commercial suppliers to facilitate its procurement for research and development.

Introduction: The Strategic Importance of the 8-Aminomethylquinoline Scaffold

The quinoline nucleus is a privileged scaffold in drug discovery, forming the structural core of numerous natural and synthetic compounds with a wide array of biological activities. Within this class, **Quinolin-8-ylmethanamine** emerges as a particularly valuable intermediate. Its structure, featuring a primary amine tethered to the 8-position of the quinoline ring, provides a versatile handle for synthetic modification. This unique arrangement allows it to function as a

potent bidentate chelating ligand for various metal ions, a property that is integral to the mechanism of action for several classes of therapeutic agents.

The strategic placement of the aminomethyl group facilitates the synthesis of diverse derivatives, including Schiff bases, amides, and sulfonamides. These derivatives have been extensively investigated for their potential as antimalarial, anticancer, antifungal, and antibacterial agents.[3] The ability of the quinoline nitrogen and the exocyclic amine to coordinate with metal ions is often crucial for their biological activity, potentially interfering with metalloenzymes essential for pathogen survival or cancer cell proliferation. This guide provides the foundational knowledge required to effectively harness the synthetic potential of **Quinolin-8-ylmethanamine** in modern research settings.

Physicochemical and Spectroscopic Properties

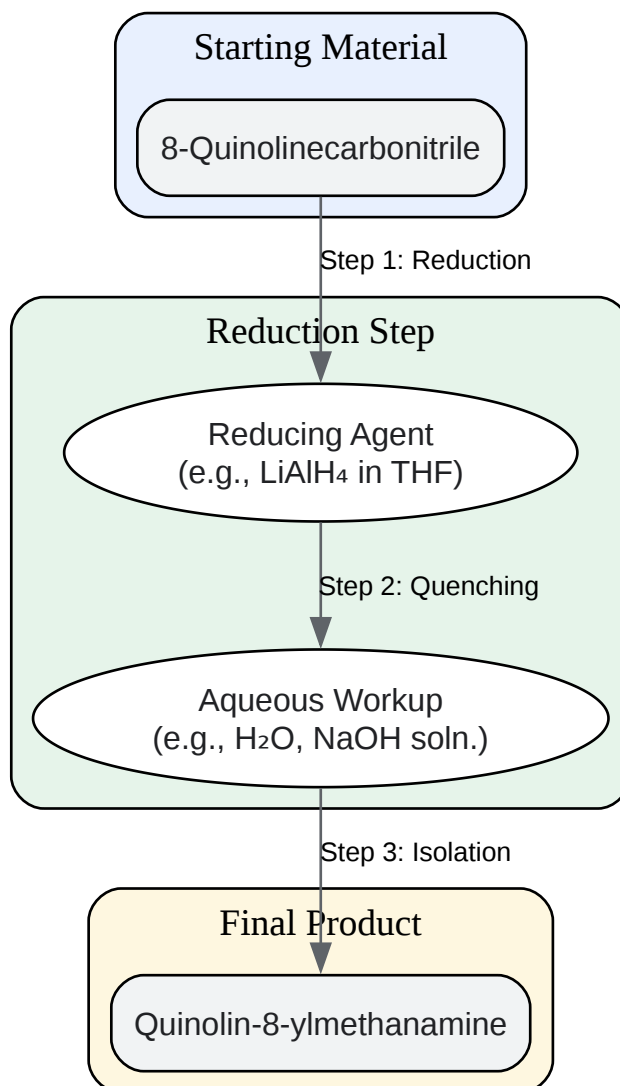
A thorough understanding of a compound's physical and chemical properties is fundamental to its successful application in synthesis and material design. **Quinolin-8-ylmethanamine** is a liquid at room temperature with a high boiling point, and it is crucial to store it under an inert atmosphere to prevent degradation.

Property	Value	Source(s)
CAS Number	15402-71-8	[1][2][4]
Molecular Formula	C ₁₀ H ₁₀ N ₂	[1][5]
Molecular Weight	158.20 g/mol	[1][5]
Appearance	Liquid	
Boiling Point	314.7 ± 17.0 °C (Predicted)	[5]
Density	1.156 ± 0.06 g/cm ³ (Predicted)	[5]
InChI Key	OPCQDOJDTZBLEJ-UHFFFAOYSA-N	[1]
SMILES	NCC1=C2N=CC=CC2=CC=C1	[1]

Synthesis of Quinolin-8-ylmethanamine

The preparation of **Quinolin-8-ylmethanamine** is typically achieved through the reduction of a suitable precursor, such as 8-quinolinecarbonitrile. This transformation is a standard procedure in organic synthesis, often employing a metal hydride reducing agent. The workflow ensures a high yield of the desired primary amine, which can then be used in subsequent reactions.

Workflow for the Synthesis of Quinolin-8-ylmethanamine



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Caption: Synthetic workflow for **Quinolin-8-ylmethanamine** via nitrile reduction.

Key Applications in Research and Development

The utility of **Quinolin-8-ylmethanamine** spans multiple scientific disciplines, primarily driven by its unique structural features.

- **Medicinal Chemistry:** It is a cornerstone building block for creating novel anti-infective and anticancer agents.[3][5] The synthesis of 8-aminoquinoline derivatives is a well-established strategy in the hunt for drugs targeting drug-resistant parasites like *Plasmodium falciparum*. [3] The resulting compounds often function by chelating iron or other metals, generating reactive oxygen species that are toxic to the parasite.
- **Materials Science:** The chelating properties of the 8-aminomethylquinoline scaffold are exploited in the design of luminescent materials and sensors. Coordination with metal ions such as zinc or europium can lead to the formation of stable complexes with desirable photophysical properties, making them valuable for applications in biological imaging and chemical sensing.[5]
- **Catalysis:** As a bidentate ligand, it can be used to synthesize transition metal complexes that act as catalysts in various organic transformations. The steric and electronic properties of the quinoline ring can be fine-tuned to influence the activity and selectivity of the catalyst.

Experimental Protocol: Synthesis of N-(Quinolin-8-ylmethyl)acetamide

This protocol details a straightforward N-acetylation of **Quinolin-8-ylmethanamine**, a common derivatization to produce a stable amide for further functionalization or biological screening.

Rationale: The reaction employs a simple acylation using acetic anhydride. A base, triethylamine, is used to scavenge the acetic acid byproduct, driving the reaction to completion. Dichloromethane (DCM) is chosen as the solvent due to its inert nature and ability to dissolve both the starting material and reagents. The purification via column chromatography is a standard method to isolate the product from unreacted starting materials and byproducts.

Materials:

- **Quinolin-8-ylmethanamine** (1.0 eq)
- **Acetic Anhydride** (1.1 eq)

- Triethylamine (1.5 eq)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Ethyl acetate/Hexanes solvent system

Procedure:

- Dissolve **Quinolin-8-ylmethanamine** in anhydrous DCM in a round-bottom flask under a nitrogen atmosphere.
- Cool the solution to 0 °C using an ice bath.
- Add triethylamine to the stirred solution, followed by the dropwise addition of acetic anhydride.
- Allow the reaction mixture to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding saturated aqueous NaHCO_3 solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer twice with DCM.
- Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .
- Filter the drying agent and concentrate the organic phase under reduced pressure to obtain the crude product.
- Purify the crude residue by silica gel column chromatography using an appropriate gradient of ethyl acetate in hexanes to yield the pure N-(quinolin-8-ylmethyl)acetamide.

Safety, Handling, and Storage

Proper handling and storage are essential when working with **Quinolin-8-ylmethanamine**.

- **Hazard Identification:** The compound may cause an allergic skin reaction (H317) and serious eye irritation (H319).[1] It is designated with the GHS07 pictogram (Exclamation mark).
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat. Work should be conducted in a well-ventilated chemical fume hood.[6]
- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe vapor or mist. Wash hands thoroughly after handling.[6]
- **Storage:** Store in a tightly sealed container in a cool, dry, and dark place. It is recommended to store under an inert atmosphere (e.g., nitrogen or argon) at 2-8 °C to maintain purity and prevent degradation.[5]

Commercial Availability

Quinolin-8-ylmethanamine is readily available from several reputable chemical suppliers, facilitating its use in both academic and industrial research. When sourcing, it is crucial to verify the purity and request a Certificate of Analysis (CoA).

Supplier	CAS Number
Sigma-Aldrich (Merck)	15402-71-8
Ambeed	15402-71-8
BLD Pharm	15402-71-8
Fisher Scientific	15402-71-8
ChemScene	362606-12-0 (Isoquinolin-8-ylmethanamine)

Note: ChemScene lists the isomer **Isoquinolin-8-ylmethanamine**.[7] Always double-check the structure and CAS number before purchasing.

Conclusion

Quinolin-8-ylmethanamine is a compound of significant interest due to its versatile chemical reactivity and the diverse biological activities of its derivatives. Its role as a key intermediate in the synthesis of novel pharmaceuticals, particularly in the fields of oncology and infectious diseases, is well-documented. This guide has provided a technical overview of its properties, synthesis, applications, and handling, equipping researchers with the essential knowledge to leverage this valuable building block in their scientific endeavors.

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